

Technical Whitepaper: (R)-1-Cyclopropylethylamine

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Compound of Interest

Compound Name: (R)-1-Cyclopropylethylamine

CAS No.: 6240-96-6

Cat. No.: B1588663

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Structural Dynamics, Synthetic Utility, and Applications in Medicinal Chemistry

Executive Summary

(R)-1-Cyclopropylethylamine (CAS: 6240-96-6) represents a privileged chiral building block in modern medicinal chemistry. Distinguished by the unique electronic properties of the cyclopropyl ring—specifically its high ring strain (~27.5 kcal/mol) and

-character (Walsh orbitals)—this moiety serves as a critical pharmacophore for modulating metabolic stability and potency in drug candidates.^[1] This guide provides a comprehensive technical analysis of its molecular architecture, scalable asymmetric synthesis, and application in the development of next-generation therapeutics, including ROR

modulators and antiviral agents.

Molecular Architecture & Stereochemistry

The structural distinctiveness of **(R)-1-cyclopropylethylamine** arises from the interplay between the strained cyclopropane ring and the adjacent chiral amine center.

1.1 Cyclopropyl Electronic Effects

Unlike aliphatic alkyl chains, the cyclopropane ring exhibits significant

-like character due to the bent bonds (banana bonds) formed by the overlap of

-hybridized orbitals. This electronic configuration allows the ring to conjugate with adjacent

-systems or lone pairs, influencing the basicity of the adjacent amine.

- **Ring Strain:** The $\sim 60^\circ$ bond angles create significant torsional strain, making the ring reactive towards ring-opening under harsh acidic conditions, yet stable enough to survive standard metabolic oxidation (e.g., CYP450).
- **Conformation:** The "bisected" conformation is generally preferred, where the C-N bond aligns to bisect the cyclopropyl C-C-C angle, maximizing hyperconjugative stabilization.

1.2 Stereochemical Designation

The (R)-configuration at the

-carbon is critical for biological recognition. In many kinase inhibitors and GPCR ligands, the (R)-methyl group directs the cyclopropyl moiety into a specific hydrophobic pocket, enhancing binding affinity by orders of magnitude compared to the (S)-enantiomer or racemate.

Synthetic Pathways & Process Chemistry

Scalable access to enantiopure **(R)-1-cyclopropylethylamine** is achieved primarily through two robust methodologies: Asymmetric Reductive Amination (Chemical) and Lipase-Catalyzed Kinetic Resolution (Biocatalytic).

Method A: Asymmetric Reductive Amination (Industrial Standard)

This pathway utilizes a chiral auxiliary, typically (S)-(-)-1-phenylethylamine, to induce diastereoselectivity during the condensation with cyclopropyl methyl ketone.

Mechanism:

- Condensation: Cyclopropyl methyl ketone reacts with (S)-1-phenylethylamine to form a chiral imine.
- Reduction: The imine is reduced (e.g., using Raney Ni/H₂ or NaBH₄), yielding a diastereomeric secondary amine. The steric bulk of the auxiliary directs the hydride attack.
- Hydrogenolysis: The chiral auxiliary is cleaved via catalytic hydrogenation (Pd/C), liberating the desired primary (R)-amine with high enantiomeric excess (ee >98%).

Method B: Enzymatic Kinetic Resolution

Racemic 1-cyclopropylethylamine can be resolved using lipases (e.g., *Candida antarctica* Lipase B) which selectively acylate the (R)-enantiomer (or (S)-enantiomer depending on the enzyme), allowing separation of the amide from the unreacted amine.

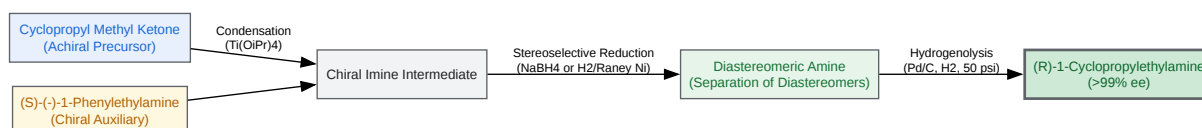


Figure 1: Industrial Asymmetric Synthesis Route via Chiral Auxiliary

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Physicochemical Properties & Characterization

Accurate characterization is vital for ensuring the integrity of this volatile chiral amine.

Table 1: Key Physicochemical Specifications

Property	Specification	Notes
CAS Number	6240-96-6	(R)-isomer specific
Molecular Formula	C	MW: 85.15 g/mol
	H	
	N	
Appearance	Colorless liquid	Volatile, amine-like odor
Boiling Point	100–105 °C	At 760 mmHg
Density	~0.82 g/mL	At 25 °C
Chirality	(R)-enantiomer	Confirmed via Chiral HPLC/GC
Solubility	Miscible in water, EtOH	Forms stable HCl salts

Spectroscopic Signature (¹H NMR in CDCl₃)

- Cyclopropyl Ring: Characteristic high-field multiplets between 0.2 – 0.6 ppm (4H).
- Methine (CH-N): A quartet/multiplet around 2.0 – 2.5 ppm, coupling with the methyl group and cyclopropyl proton.
- Methyl Group: A doublet at ~1.0 ppm.
- Amine (NH₂): Broad singlet, chemical shift varies with concentration/solvent (typically 1.0 – 1.5 ppm).

Applications in Drug Discovery[1]

The **(R)-1-cyclopropylethylamine** moiety acts as a bioisostere for isopropyl or tert-butyl groups, offering reduced lipophilicity and improved metabolic stability.

4.1 Therapeutic Areas[1]

- ROR

Modulators: Used in the synthesis of substituted pyrazinones for treating autoimmune diseases (psoriasis, rheumatoid arthritis). The chiral center ensures precise orientation within the ligand-binding domain.

- Antivirals: Incorporated into HCV NS5B polymerase inhibitors to occupy hydrophobic pockets without incurring the metabolic penalty of aliphatic chains.
- Calcimimetics: Analogs of Cinacalcet utilize this motif to modulate the calcium-sensing receptor (CaSR).

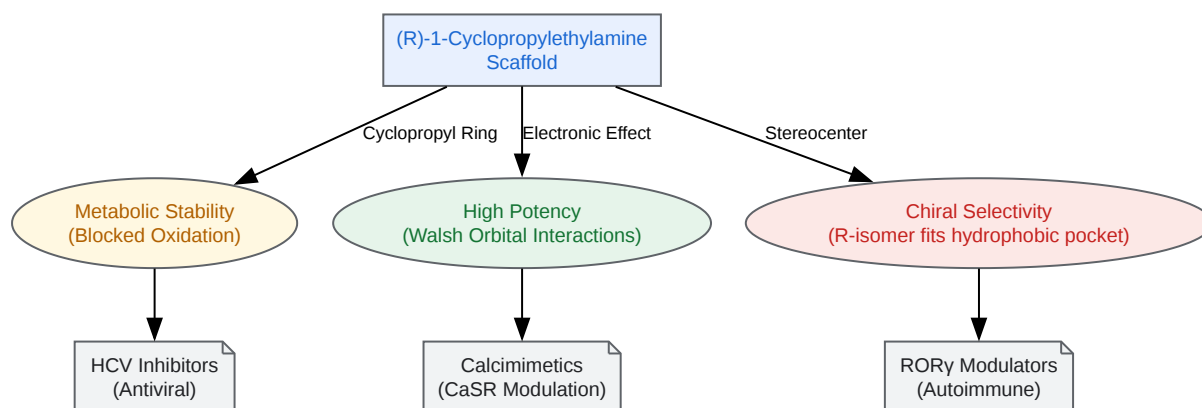


Figure 2: Pharmacophore Utility in Drug Design

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Experimental Protocol: Synthesis of (R)-1-Cyclopropylethylamine HCl

Objective: Synthesis of the hydrochloride salt to ensure stability and enantiomeric purity.

Reagents:

- Cyclopropyl methyl ketone (1.0 eq)[2]

- (S)-(-)-1-Phenylethylamine (1.05 eq)
- Titanium(IV) isopropoxide (1.2 eq)
- Sodium borohydride (1.5 eq)
- Pd/C (10% w/w, catalytic)
- Solvents: THF, Methanol, Ethanol

Step-by-Step Methodology:

- Imine Formation:
 - Charge a dry reactor with THF and Cyclopropyl methyl ketone.
 - Add (S)-(-)-1-Phenylethylamine followed by dropwise addition of Ti(OiPr)
at 0°C.
 - Stir at ambient temperature for 12–18 hours. Monitor by TLC/GC for disappearance of ketone.
- Reduction:
 - Cool the mixture to -10°C.
 - Add NaBH
portion-wise (Caution: Exothermic, gas evolution).
 - Quench with NaOH (1M), filter off titanium salts, and extract with ethyl acetate.
 - Concentrate to obtain the diastereomeric secondary amine. Optional: Crystallize the salt (e.g., mandelate) to upgrade diastereomeric ratio.
- Hydrogenolysis (Debenzylation):
 - Dissolve the secondary amine in Ethanol/Acetic acid.

- Add Pd/C catalyst.
- Hydrogenate at 50 psi and 50°C for 24 hours.
- Filter catalyst and concentrate.
- Salt Formation:
 - Dissolve the crude oil in diethyl ether.
 - Bubble anhydrous HCl gas or add HCl in dioxane at 0°C.
 - Filter the white precipitate ((**R**)-1-Cyclopropylethylamine HCl) and dry under vacuum.

Quality Control:

- Purity: >98% by HPLC.
- Chiral Purity: >99% ee (determined by Chiral GC using a cyclodextrin-based column).

References

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